

# A Technical Guide to 2-Amino-5-methylbenzonitrile: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

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This technical guide provides a comprehensive overview of **2-Amino-5-methylbenzonitrile**, a key intermediate in the synthesis of various organic compounds. This document details its chemical structure, physicochemical properties, and outlines common synthetic protocols.

## Chemical Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2-amino-5-methylbenzonitrile**.<sup>[1]</sup> Its chemical structure consists of a benzene ring substituted with an amino group, a methyl group, and a nitrile group at positions 2, 5, and 1, respectively.

Below is a two-dimensional representation of the chemical structure of **2-Amino-5-methylbenzonitrile**.

Caption: Chemical structure of **2-Amino-5-methylbenzonitrile**.

## Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **2-Amino-5-methylbenzonitrile**.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub>	[1]
Molecular Weight	132.16 g/mol	[2]
Appearance	Off-white to pale yellow crystalline powder	[3]
Melting Point	59-63 °C	[2]
Boiling Point	152°C/15mmHg	
Density	1.18 g/cm <sup>3</sup>	[3]
Solubility	Soluble in DMF and DMSO, partially soluble in ethanol.	[3]

Table 2: Spectroscopic Data

Technique	Data	Source
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 2.23 ppm (s, 3H, CH <sub>3</sub> ), 6.65 (d, J=8.4 Hz, aromatic), 7.14 (d, J=8.4 Hz, aromatic), 7.18 (s, aromatic)	[4]

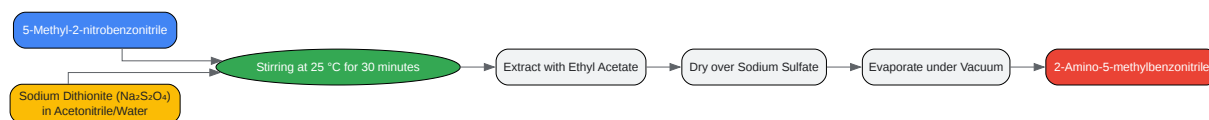
## Experimental Protocols

This section outlines common laboratory-scale synthesis methods for **2-Amino-5-methylbenzonitrile**.

### Synthesis via Reduction of 5-Methyl-2-nitrobenzonitrile

A common method for the preparation of **2-Amino-5-methylbenzonitrile** involves the reduction of the corresponding nitro compound.

Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-methylbenzonitrile** via reduction.

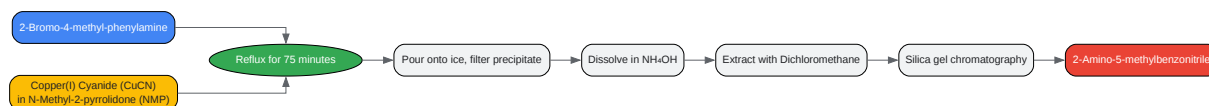
Detailed Protocol:

- To a solution of 5-methyl-2-nitrobenzonitrile (0.158 mol) in 643 mL of acetonitrile, add sodium dithionite (0.739 mol).<sup>[4]</sup>
- Add 600 mL of deionized water to the mixture at 0 °C.<sup>[4]</sup>
- Stir the reaction mixture for 30 minutes at 25 °C.<sup>[4]</sup>
- Extract the aqueous layer three times with ethyl acetate.<sup>[4]</sup>
- Combine the organic layers and dry over sodium sulfate.<sup>[4]</sup>
- Evaporate the solvent under vacuum to yield the crude product as a yellow solid.<sup>[4]</sup>
- Dry the solid under high vacuum for 24 hours to obtain substantially pure **2-Amino-5-methylbenzonitrile**.<sup>[4]</sup>

## Synthesis via Cyanation of 2-Bromo-4-methylphenylamine

An alternative synthesis route involves the cyanation of a bromo-substituted aniline derivative.

Workflow Diagram



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Caption: Workflow for the synthesis of **2-Amino-5-methylbenzonitrile** via cyanation.

Detailed Protocol:

- Combine 2-bromo-4-methyl-phenylamine (43.0 mmol), Copper(I) cyanide (51.6 mmol), and N-Methyl-2-pyrrolidone (30 mL) in a suitable reaction vessel.[4]
- Stir the mixture at reflux for 75 minutes.[4]
- Cool the reaction to ambient temperature and pour it onto ice chips. Stir for 1 hour.[4]
- Collect the resulting precipitate by vacuum filtration.[4]
- Dissolve the precipitate in ammonium hydroxide and extract with dichloromethane.[4]
- Combine the organic extracts, wash with brine, dry over sodium sulfate, and concentrate to a residue.[4]
- Purify the residue by silica gel chromatography using a mixture of dichloromethane and hexanes (75:25) to afford the product as an orange solid.[4]

## Safety Information

**2-Amino-5-methylbenzonitrile** is classified with the following hazards:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

- H335: May cause respiratory irritation.[2]

Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be worn when handling this compound.[2] Work should be conducted in a well-ventilated area.

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## References

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